Synthesis of 1,1-Dimethylindene: An Application Note and Detailed Protocol

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Compound of Interest	
Compound Name:	*1,1-Dimethylindene*
CAS No.:	*18636-55-0*
Cat. No.:	*B103318*

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Introduction: The Significance of the 1,1-Dimethylindene Scaffold

1,1-Dimethylindene is a valuable substituted indene that serves as a crucial building block in organic synthesis. Its unique structural motif, featuring a gem-dimethyl group at the C1 position, imparts specific steric and electronic properties that are leveraged in the development of advanced materials and pharmaceutical agents.[1] The indene core itself is a key component in various complex molecules, and the ability to precisely functionalize it, as with the dimethyl substitution, is of significant interest to the scientific community.[2][3] This application note provides a comprehensive and detailed protocol for the synthesis of **1,1-dimethylindene**, emphasizing the underlying chemical principles, safety considerations, and characterization techniques.

Synthetic Strategy: Deprotonation and Double Alkylation of Indene

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The most direct and efficient laboratory-scale synthesis of **1,1-dimethylindene** involves the deprotonation of indene followed by a double alkylation with a methylating agent. This strategy leverages the acidity of the methylene protons at the C1 position of indene. These protons are allylic and benzylic, rendering them susceptible to removal by a strong base. The resulting indenyl anion is a potent nucleophile that readily reacts with electrophiles, such as methyl iodide.

The causality behind this experimental choice lies in the inherent reactivity of the indene structure. The formation of the aromatic indenyl anion is a strong thermodynamic driving force for the initial deprotonation. The subsequent alkylation is a classic example of nucleophilic substitution. To achieve the desired 1,1-disubstitution, a molar excess of both the base and the alkylating agent is crucial to drive the reaction to completion and prevent the formation of mono-alkylated byproducts.

Experimental Workflow Diagram

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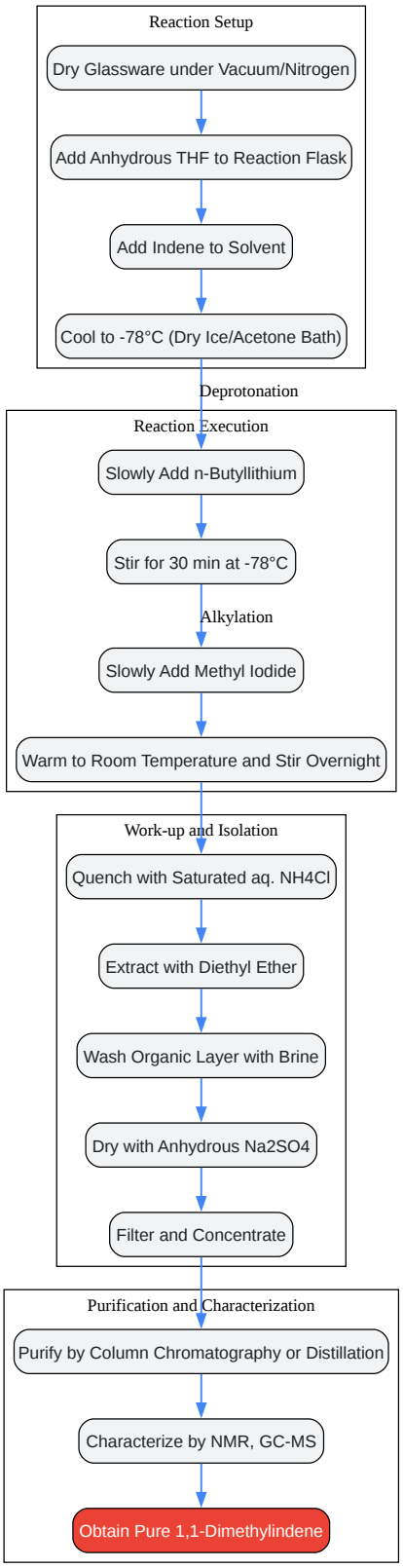

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Caption: Workflow for the synthesis of **1,1-Dimethylindene**.

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Detailed Experimental Protocol

Materials and Reagents:

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Reagent/Material	Formula	Molar Mass (g/mol)	Quantity	CAS Number	Supplier Notes
Indene	C_9H_8	116.16	5.8 g (50 mmol)	95-13-6	Freshly distilled or from a recently opened bottle
n-Butyllithium (n-BuLi)	C_4H_9Li	64.06	44 mL (110 mmol)	109-72-8	2.5 M solution in hexanes
Methyl Iodide (MeI)	CH_3I	141.94	7.8 mL (125 mmol)	74-88-4	Freshly distilled or passed through basic alumina
Anhydrous Tetrahydrofuran (THF)	C_4H_8O	72.11	200 mL	109-99-9	Distilled from sodium/benzophenone ketyl
Saturated aq. NH_4Cl	NH_4Cl	53.49	100 mL	12125-02-9	
Diethyl Ether (Et_2O)	$(C_2H_5)_2O$	74.12	3 x 100 mL	60-29-7	Anhydrous grade
Brine (Saturated aq. NaCl)	NaCl	58.44	100 mL	7647-14-5	
Anhydrous Sodium Sulfate	Na_2SO_4	142.04	~20 g	7757-82-6	
Silica Gel	SiO_2	60.08	As needed	7631-86-9	For column chromatograp

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					hy (230-400 mesh)
Hexane	C_6H_{14}	86.18	As needed	110-54-3	For column chromatography

Instrumentation:

- Three-neck round-bottom flask (500 mL)
- Magnetic stirrer and stir bar
- Septa
- Nitrogen or Argon gas inlet
- Syringes and needles
- Dry ice/acetone bath
- Rotary evaporator
- Glassware for extraction and filtration
- Column chromatography setup or distillation apparatus[4]
- NMR spectrometer
- Gas chromatograph-mass spectrometer (GC-MS)

Procedure:

- Reaction Setup:
  - Assemble a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, a nitrogen/argon inlet, and two septa.
  - Dry the glassware thoroughly in an oven and allow it to cool under a stream of inert gas.

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- To the flask, add anhydrous THF (200 mL) via a cannula or syringe.
- Add freshly distilled indene (5.8 g, 50 mmol) to the THF with stirring.
- Cool the reaction mixture to -78 °C using a dry ice/acetone bath.

- Deprotonation:
  - Slowly add n-butyllithium (44 mL of a 2.5 M solution in hexanes, 110 mmol) to the stirred solution at -78 °C via syringe over 20-30 minutes.
  - A deep red or orange color should develop, indicating the formation of the indenyl anion.
  - Stir the mixture at -78 °C for an additional 30 minutes to ensure complete deprotonation.
- Alkylation:
  - Slowly add methyl iodide (7.8 mL, 125 mmol) to the reaction mixture at -78 °C via syringe over 20-30 minutes.
  - The color of the solution will likely fade as the indenyl anion is consumed.
  - After the addition is complete, remove the cooling bath and allow the reaction mixture to slowly warm to room temperature.
  - Continue stirring at room temperature overnight (approximately 12-16 hours) to ensure the reaction goes to completion.
- Work-up and Isolation:
  - Cool the reaction mixture in an ice bath and carefully quench the reaction by the slow addition of saturated aqueous ammonium chloride solution (100 mL).
  - Transfer the mixture to a separatory funnel and add diethyl ether (100 mL).
  - Separate the layers and extract the aqueous layer with two additional portions of diethyl ether (100 mL each).
  - Combine the organic layers and wash with brine (100 mL).

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- Dry the organic layer over anhydrous sodium sulfate.[5]
- Filter the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude product.

- Purification:
  - Column Chromatography: Purify the crude product by flash column chromatography on silica gel using hexane as the eluent.[6] **1,1-Dimethylindene** is non-polar and should elute quickly.
  - Distillation: Alternatively, if the crude product is relatively clean, it can be purified by vacuum distillation.[4] The boiling point of **1,1-dimethylindene** is approximately 75-77 °C at 10 mmHg.

- Characterization:
  - Obtain ^{1}H NMR and ^{13}C NMR spectra to confirm the structure of the product.
  - Analyze the purity of the final product by GC-MS. The mass spectrum should show a molecular ion peak corresponding to the molecular weight of **1,1-dimethylindene** (144.22 g/mol).[7]

Safety and Handling Precautions

- n-Butyllithium: is a pyrophoric liquid and will ignite on contact with air and moisture. It should be handled under an inert atmosphere using proper syringe techniques. Always have a suitable fire extinguisher (Class D) readily available.
- Methyl Iodide: is a toxic and carcinogenic substance. It should be handled in a well-ventilated fume hood with appropriate personal protective equipment (gloves, safety glasses, lab coat).
- Anhydrous Solvents: THF and diethyl ether are highly flammable. Ensure there are no ignition sources nearby.
- Quenching: The quenching of the reaction with aqueous solution can be exothermic. Perform this step slowly and with cooling.

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Trustworthiness and Self-Validation

The protocol described is a self-validating system. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC). The formation of the indenyl anion is visually indicated by a distinct color change. The final product's identity and purity are unequivocally confirmed through standard analytical techniques such as NMR and GC-MS, ensuring the reliability of the synthesis.

Conclusion

This application note provides a detailed and reliable protocol for the synthesis of **1,1-dimethylindene**. By understanding the underlying chemical principles and adhering to the outlined procedures and safety precautions, researchers can confidently prepare this valuable compound for use in a wide range of applications in chemical synthesis and materials science.

References

- PubChem. (n.d.). **1,1-Dimethylindene**. National Center for Biotechnology Information. Retrieved from [Link]
- Smith, J. G., & Classicotte, D. J. (1978). Synthesis of 1,1-dimethylindane derivatives having synthetically useful substituents at the 5- and 6-positions.
- ChemSynthesis. (n.d.). 1,1-dimethylindane. Retrieved from [Link]
- ChemSynthesis. (n.d.). 1,1-dimethyl-1H-indene-3-carbonitrile. Retrieved from [Link]
- Mantovani, S., Pintus, A., Kovtun, A., & Melucci, M. (2020). Synthesis of Indenes via Graphene Oxide Mediated Manipulation of Morita-Baylis-Hillman Alcohols. Chemistry – A European Journal, 26(48), 10974-10978.
- Cheméo. (n.d.). 1H-Indene, 2,3-dihydro-1,1-dimethyl-. Retrieved from [Link]
- Request PDF. (n.d.). Selective Monoalkylation or Dialkylation of Indenes with Alcohols by Bis- N -Heterocyclic Carbene Manganese. ResearchGate. Retrieved from [Link]
- Organic Chemistry Portal. (n.d.). Synthesis of indenes. Retrieved from [Link]
- Google Patents. (n.d.). CN101318887B - Method for preparing indene compounds.

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- NIST. (n.d.). 1H-Indene, 2,3-dihydro-1,1-dimethyl-. NIST Chemistry WebBook. Retrieved from [Link]
- Chemistry Stack Exchange. (2017, June 8). Theoretical synthesis of dimetinden. Retrieved from [Link]
- University of Rochester, Department of Chemistry. (n.d.). How To: Purify by Distillation. Retrieved from [Link]
- FUJIFILM Wako Chemicals. (n.d.). Purification & Characterization. Retrieved from [Link]
- Career Henan Chemical Co. (n.d.). **1,1-Dimethylindene** CAS NO.18636-55-0. Retrieved from [Link]

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Sources

- 1. benchchem.com [benchchem.com]
- 2. iris.cnr.it [iris.cnr.it]
- 3. Indene synthesis [organic-chemistry.org]
- 4. How To [chem.rochester.edu]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. Purification & Characterization | [Synthesis & Materials] | Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
- 7. 1,1-Dimethylindene, CasNo.18636-55-0 Career Henan Chemical Co China (Mainland) [henankerui.lookchem.com]

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